

Pizotifen malate solubility in DMSO and other organic solvents

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Compound of Interest

Compound Name: Pizotifen malate

Cat. No.: B000747

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Pizotifen Malate: Technical Support Resource Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive information regarding the solubility of **Pizotifen malate** in DMSO and other organic solvents. It includes frequently asked questions, troubleshooting guides, detailed experimental protocols, and key technical data to facilitate your research.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the expected solubility of **Pizotifen malate** in common laboratory solvents?

A1: **Pizotifen malate** exhibits the highest solubility in polar aprotic solvents like DMSO and DMF.^[1] It is significantly less soluble in alcohols such as ethanol and methanol and is sparingly soluble in aqueous solutions.^{[1][2]} For a detailed quantitative summary, please refer to the data table below.

Q2: I am having trouble dissolving **Pizotifen malate** in DMSO. What could be the issue?

A2: If you are experiencing difficulty dissolving **Pizotifen malate** in DMSO, consider the following:

- **Solvent Quality:** Ensure you are using fresh, anhydrous (moisture-free) DMSO. Moisture absorbed by DMSO can significantly reduce the solubility of the compound.^[3]
- **Concentration:** You may be attempting to prepare a solution that is above its solubility limit. Refer to the solubility table for guidance. Different suppliers report slightly different solubility values, which can be batch-dependent.
- **Technique:** Sonication can aid in the dissolution process.^[4] Gentle warming may also be employed, but be cautious about potential degradation at higher temperatures.
- **Material Form:** **Pizotifen malate** is supplied as a crystalline solid.^[1] Ensure the material is a fine powder to maximize the surface area for dissolution.

Q3: Can I prepare a stock solution of **Pizotifen malate** in an alcohol like ethanol?

A3: While **Pizotifen malate** is soluble in ethanol, its solubility is very low (approximately 0.5 mg/mL).^[1] Preparing concentrated stock solutions in ethanol is generally not feasible. For applications requiring higher concentrations, DMSO or DMF are the recommended solvents.^[1]

Q4: How should I prepare an aqueous solution of **Pizotifen malate** for my experiments?

A4: **Pizotifen malate** is sparingly soluble in aqueous buffers.^[1] To achieve the desired concentration in an aqueous medium, it is recommended to first dissolve the compound in a minimal amount of a suitable organic solvent like DMF or DMSO.^[1] Subsequently, this stock solution can be diluted with the aqueous buffer of your choice. For example, a solubility of approximately 0.11 mg/mL can be achieved in a 1:8 solution of DMF:PBS (pH 7.2).^[1] It is not recommended to store aqueous solutions for more than one day.^[1]

Q5: How should I store stock solutions of **Pizotifen malate**?

A5: Stock solutions prepared in organic solvents should be aliquoted to avoid repeated freeze-thaw cycles. For long-term storage, it is recommended to store these solutions at -80°C (stable for up to one year).^[4] For short-term storage, -20°C is acceptable for up to one month.^[4] The solid powder form is stable for at least four years when stored at -20°C.^[1]

Quantitative Solubility Data

The following table summarizes the solubility of **Pizotifen malate** in various organic solvents as reported by different sources. Note that values can vary between suppliers and batches.

Solvent	Reported Solubility	Source
DMSO	~15 mg/mL	Cayman Chemical[1]
≥21.48 mg/mL	APExBIO[5], RayBiotech[6]	
21 mg/mL (48.89 mM)	Selleck Chemicals[3]	
20 mg/mL (46.56 mM)	TargetMol[4]	
Dimethylformamide (DMF)	~20 mg/mL	Cayman Chemical[1]
Ethanol	~0.5 mg/mL	Cayman Chemical[1]
Insoluble	APExBIO[5], Selleck Chemicals[3]	
Slightly Soluble	British Pharmacopoeia[2]	
< 1 mg/mL	TargetMol[4]	
Methanol	Sparingly Soluble	British Pharmacopoeia[2]
Water	Sparingly soluble in aqueous buffers	Cayman Chemical[1]
Insoluble	APExBIO[5], Selleck Chemicals[3]	
Very slightly soluble	British Pharmacopoeia[2]	

Experimental Protocols

Methodology for Determining Equilibrium Solubility (Shake-Flask Method)

The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic equilibrium solubility of a compound.[7]

Objective: To determine the saturation concentration of **Pizotifen malate** in a specific solvent at a controlled temperature.

Materials:

- **Pizotifen malate** (powder)
- Solvent of interest (e.g., DMSO, Ethanol)
- Scintillation vials or other suitable sealed containers
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis Spectrophotometer for concentration analysis
- Analytical balance

Procedure:

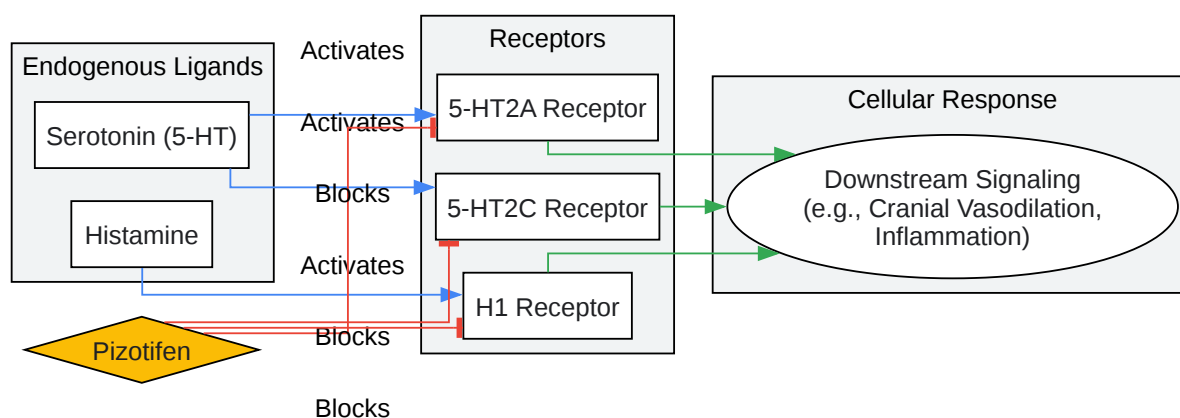
- **Preparation:** Add an excess amount of **Pizotifen malate** powder to a series of vials containing a known volume of the solvent. The excess solid should be clearly visible to ensure that a saturated solution is achieved.
- **Equilibration:** Securely seal the vials and place them in an orbital shaker set to a constant temperature (e.g., 25°C or 37°C). Agitate the samples for a predetermined period (typically 24 to 48 hours) to allow the system to reach equilibrium.[8]
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed to let the excess solid settle. Alternatively, centrifuge the samples to pellet the undissolved solid.[9]
- **Sample Collection:** Carefully withdraw an aliquot of the supernatant. To ensure no solid particles are transferred, filter the collected supernatant through a syringe filter.

- Dilution: Accurately dilute the clear, filtered solution with the appropriate solvent to a concentration that falls within the linear range of the analytical method.
- Quantification: Analyze the concentration of **Pizotifen malate** in the diluted sample using a validated analytical method, such as HPLC or UV-Vis spectrophotometry. A standard calibration curve must be prepared to accurately determine the concentration.[8]
- Calculation: Calculate the solubility of **Pizotifen malate** in the solvent by multiplying the measured concentration by the dilution factor. The experiment should be performed in triplicate to ensure reproducibility.

Visualizations

Signaling Pathway of Pizotifen

Pizotifen primarily functions as a potent antagonist of serotonin (5-HT) receptors, particularly the 5-HT_{2A} and 5-HT_{2C} subtypes.[10][11][12] It also exhibits significant antihistaminic activity by blocking H₁ receptors and has weak anticholinergic properties.[10][11] This multi-receptor antagonism is central to its mechanism of action in migraine prophylaxis.

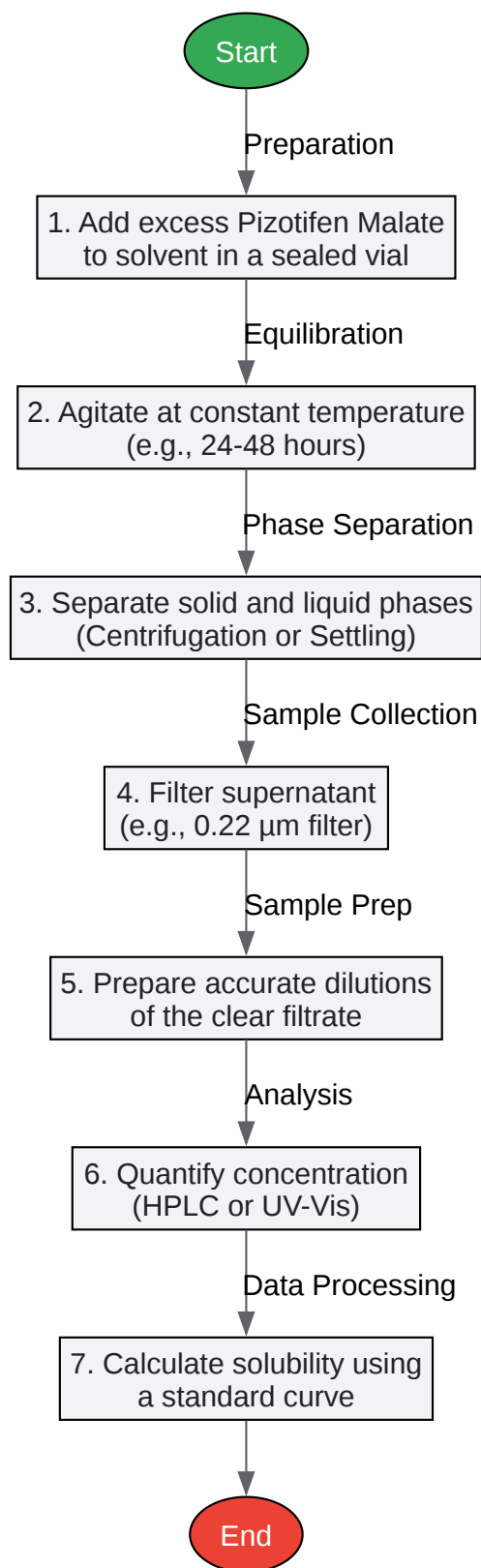


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Caption: Pizotifen's antagonist action on 5-HT and H₁ receptors.

Experimental Workflow for Solubility Determination

The following diagram illustrates the logical steps of the shake-flask method for determining the equilibrium solubility of a compound.



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Caption: Workflow for the shake-flask solubility determination method.

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